

Toxicological Profile of N-nitroso-desmethyl-cyclobenzaprine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological information on **N-nitroso-desmethyl-cyclobenzaprine**. It is intended for informational purposes for a scientific audience and is not a substitute for a comprehensive risk assessment. Specific toxicological data for **N-nitroso-desmethyl-cyclobenzaprine** is limited in publicly available literature; therefore, information from related N-nitrosamine compounds and general principles of nitrosamine toxicology are included to provide a comprehensive overview.

Introduction

N-nitroso-desmethyl-cyclobenzaprine is a nitrosamine drug substance-related impurity (NDSRI) of cyclobenzaprine, a widely used muscle relaxant.[1][2] Like other N-nitrosamines, it is classified as a substance of concern due to its potential genotoxic and carcinogenic properties.[1][2] This impurity can form during the synthesis, formulation, or storage of cyclobenzaprine drug products.[1] Understanding the toxicological profile of **N-nitroso-desmethyl-cyclobenzaprine** is crucial for risk assessment and ensuring patient safety.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	N-(3-(5H-dibenzo[a,d] [3]annulen-5-ylidene)propyl)- N-methylnitrous amide	[1][2]
Molecular Formula	C ₁₉ H ₁₈ N ₂ O	[1][2]
Molecular Weight	290.37 g/mol	[1][2]
CAS Number	Not Available	[1][2]

Regulatory Status and Acceptable Intake

N-nitroso-desmethyl-cyclobenzaprine is classified by the U.S. Food and Drug Administration (FDA) under the Carcinogenic Potency Categorization Approach (CPCA) as a Potency Category 1 nitrosamine impurity.[1][2] This classification is for the most potent nitrosamines. The FDA has established an Acceptable Intake (AI) limit of 26.5 ng/day for this impurity.[1][2]

Toxicological Data

Specific quantitative toxicological data for **N-nitroso-desmethyl-cyclobenzaprine**, such as LD50 values or data from chronic toxicity and carcinogenicity studies, are not readily available in the public domain. The toxicological assessment of this compound largely relies on the data from the broader class of N-nitrosamines and other structurally related NDSRIs.

Genotoxicity and Mutagenicity

N-nitrosamines as a class are known to be mutagenic and genotoxic after metabolic activation. While specific experimental results for **N-nitroso-desmethyl-cyclobenzaprine** are not detailed in the provided search results, it is described as a genotoxic and potentially carcinogenic impurity.[1] Studies on other NDSRIs indicate that compounds which are positive in the Enhanced Ames Test (EAT) also tend to induce micronuclei in mammalian cells and are mutagenic in gene mutation assays.[4]

The general mechanism of genotoxicity for N-nitrosamines involves metabolic activation by cytochrome P450 (CYP) enzymes to form unstable α -hydroxy nitrosamines. These

intermediates can then lead to the formation of electrophilic diazonium ions, which can alkylate DNA, forming DNA adducts. If not repaired, these adducts can lead to mutations during DNA replication and transcription, which is the initiating event in carcinogenesis.

Carcinogenicity

While no specific carcinogenicity studies on **N-nitroso-desmethyl-cyclobenzaprine** are available, N-nitrosamines as a class are potent carcinogens in animal models, and are reasonably anticipated to be human carcinogens.[5] The liver is a common target organ for nitrosamine-induced carcinogenicity, but tumors can also arise in other tissues.[5]

Experimental Protocols

Detailed experimental protocols for the key in vitro genotoxicity assays are outlined below, based on OECD guidelines.

Bacterial Reverse Mutation Test (Ames Test - OECD 471)

This test evaluates the ability of a chemical to induce reverse mutations at a selected locus in several strains of *Salmonella typhimurium* and *Escherichia coli*.

Methodology:

- **Test Strains:** A set of bacterial strains, typically including *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA (pKM101), is used to detect different types of mutations.[6][7]
- **Metabolic Activation:** The assay is performed with and without a metabolic activation system (S9 fraction), typically derived from the liver of rats or hamsters treated with an enzyme-inducing agent like Aroclor 1254 or phenobarbital/ β -naphthoflavone.[8][9][10] For nitrosamines, an "enhanced" Ames test protocol using a higher concentration of hamster liver S9 and a pre-incubation method is often recommended for improved sensitivity.[11]
- **Procedure (Plate Incorporation Method):**
 - The test substance, bacterial culture, and S9 mix (if applicable) are combined in molten top agar.

- The mixture is poured onto minimal glucose agar plates.
- The plates are incubated at 37°C for 48-72 hours.[\[7\]](#)
- Data Analysis: The number of revertant colonies on the test plates is counted and compared to the number on the solvent control plates. A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies and/or a reproducible increase at one or more concentrations.

In Vitro Mammalian Cell Micronucleus Test (OECD 487)

This assay detects genotoxic damage by identifying micronuclei in the cytoplasm of interphase cells. Micronuclei are small nuclei that form from chromosome fragments or whole chromosomes that are not incorporated into the main nucleus during cell division.

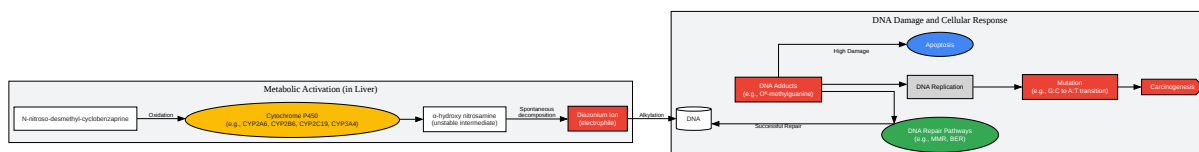
Methodology:

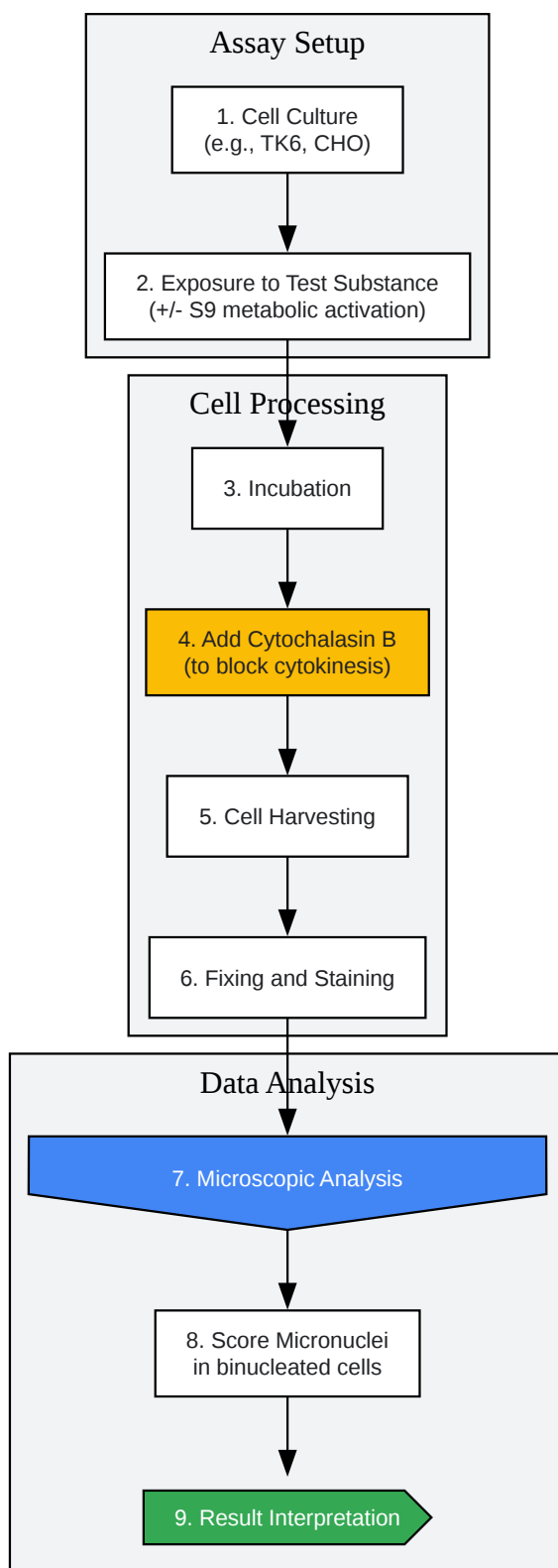
- Cell Lines: Human lymphocytes or established cell lines such as CHO, V79, L5178Y, or TK6 are commonly used.[\[12\]](#)
- Metabolic Activation: The test is conducted with and without an S9 metabolic activation system.[\[13\]](#)
- Procedure:
 - Cells are exposed to the test substance at various concentrations for a short period (e.g., 3-6 hours) in the presence of S9, or for a longer period (e.g., 24 hours) without S9.[\[13\]](#)
 - Following exposure, the cells are cultured for a period sufficient to allow for cell division.
 - Cytochalasin B is often added to block cytokinesis, resulting in binucleated cells, which allows for the identification of cells that have completed one cell division.[\[13\]](#)
 - Cells are harvested, fixed, and stained.
- Data Analysis: The frequency of micronucleated cells is determined by microscopic analysis of at least 2000 cells per concentration. A substance is considered positive if it induces a

concentration-dependent increase in the frequency of micronucleated cells or a reproducible and significant increase at one or more concentrations.[\[13\]](#)

Visualizations

Signaling Pathway of N-Nitrosamine Genotoxicity





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DNA adducts and DNA damage by antineoplastic and carcinogenic N-nitrosocompounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. N-Nitroso Desmethyl Cyclobenzaprine | Manasa Life Sciences [manasalifesciences.com]
- 3. Mutagenesis by N-nitroso compounds: relationships to DNA adducts, DNA repair, and mutational efficiencies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. N-Nitrosamines: 15 Listings - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. The bacterial reverse mutation test | RE-Place [re-place.be]
- 7. oecd.org [oecd.org]
- 8. Mutagenic activation of carcinogenic N-nitrosopropylamines by liver S9 fractions from mice, rats and hamsters: evidence for a cytochrome P-450-dependent reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Metabolic activation of short-chain alkyl N-nitrosamines using Aroclor 1254 or phenobarbital/beta-naphthoflavone-induced rat or hamster S9 - A comparative analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. S9 fraction - Wikipedia [en.wikipedia.org]
- 11. ema.europa.eu [ema.europa.eu]
- 12. criver.com [criver.com]
- 13. nucro-technics.com [nucro-technics.com]
- To cite this document: BenchChem. [Toxicological Profile of N-nitroso-desmethyl-cyclobenzaprine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15813342/docs#toxicological-profile-of-n-nitroso-desmethyl-cyclobenzaprine-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)